

# Application Notes and Protocols: Catalytic Hydrogenation of 1-(4-Isobutylphenyl)ethanone Oxime

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## Compound of Interest

Compound Name: 1-(4-Isobutylphenyl)ethanamine

Cat. No.: B070663

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## Abstract

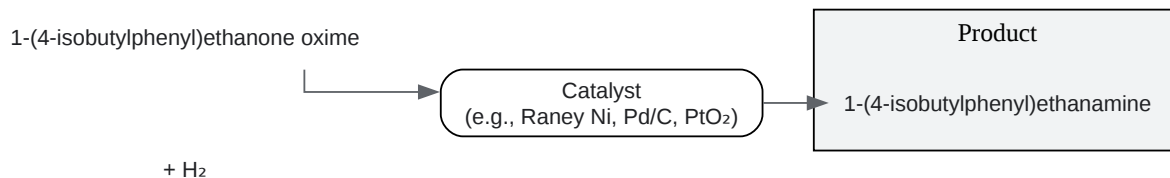
This document provides detailed application notes and protocols for the catalytic hydrogenation of 1-(4-isobutylphenyl)ethanone oxime to produce **1-(4-isobutylphenyl)ethanamine**. This reaction is a critical step in various synthetic pathways, including a greener synthesis of the widely used non-steroidal anti-inflammatory drug (NSAID), Ibuprofen. The following sections detail the reaction, various catalytic systems, experimental protocols, and data presentation to guide researchers in successfully carrying out this transformation.

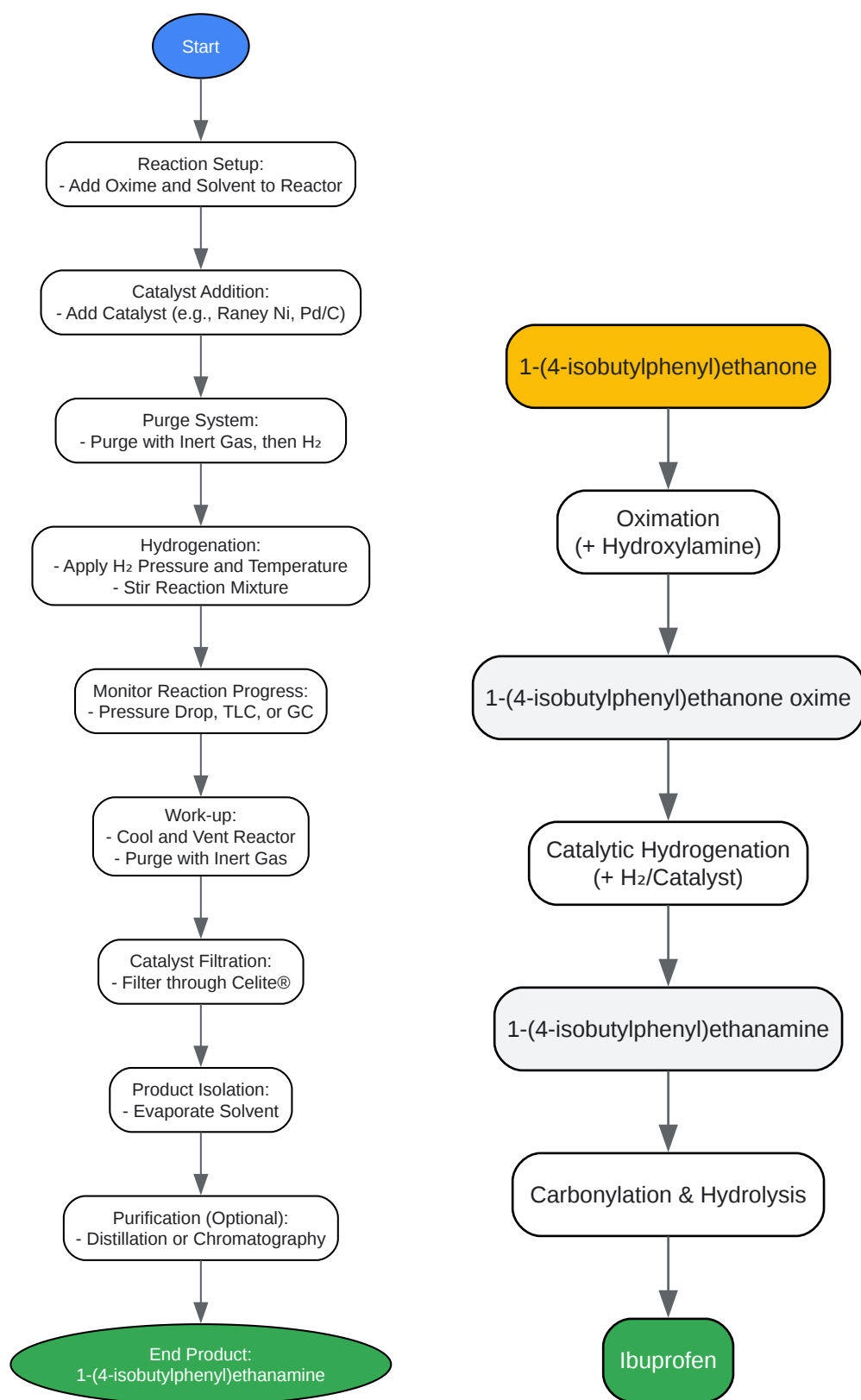
## Introduction

The reduction of oximes to primary amines is a fundamental transformation in organic synthesis.<sup>[1][2][3]</sup> Catalytic hydrogenation offers a clean and efficient method for this conversion, often proceeding with high selectivity and yield.<sup>[1][2]</sup> 1-(4-isobutylphenyl)ethanone oxime is a key intermediate, and its hydrogenation product, **1-(4-isobutylphenyl)ethanamine**, is a valuable building block in the pharmaceutical industry.<sup>[4][5]</sup> This protocol explores various heterogeneous catalysts such as Raney Nickel, Palladium on carbon (Pd/C), and Platinum-based catalysts for this reduction.

## Reaction Scheme

The overall reaction involves the reduction of the C=N double bond of the oxime and the hydrogenolysis of the N-O bond to yield the corresponding primary amine.



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## References

- 1. mdpi.com [mdpi.com]
- 2. encyclopedia.pub [encyclopedia.pub]
- 3. researchgate.net [researchgate.net]
- 4. Ibuprofen - Wikipedia [en.wikipedia.org]
- 5. scbt.com [scbt.com]
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